

Application Notes & Protocols for the Mass Spectrometry of Enhydrin Chlorohydrin

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Compound of Interest

Compound Name: *Enhydrin chlorohydrin*

Cat. No.: *B15596066*

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These application notes provide a detailed overview and experimental protocols for the analysis of **Enhydrin chlorohydrin** using mass spectrometry. While specific mass spectral data for **Enhydrin chlorohydrin** is not widely published, this document outlines a robust methodology based on the known fragmentation patterns of structurally related sesquiterpene lactones and chlorohydrins.

Introduction to Enhydrin Chlorohydrin and its Analysis

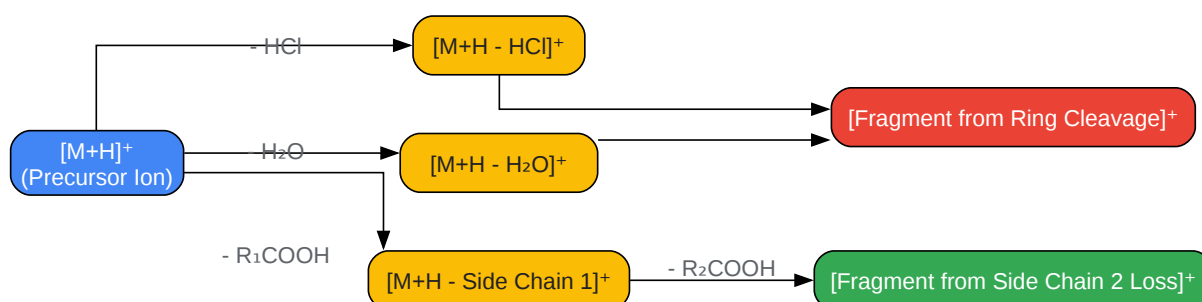
Enhydrin is a sesquiterpene lactone, a class of natural products known for their diverse biological activities. The chlorohydrin derivative of enhydrin is of significant interest for its potential pharmacological properties. Mass spectrometry, particularly when coupled with liquid chromatography (LC-MS), is a powerful technique for the identification, characterization, and quantification of such compounds in complex matrices.

Understanding the fragmentation behavior of **Enhydrin chlorohydrin** is crucial for its unambiguous identification. Based on studies of similar sesquiterpene lactones, the primary fragmentation is expected to involve the loss of side chains and rearrangements within the lactone core. The presence of the chlorohydrin moiety will likely introduce unique fragmentation pathways, including the loss of HCl and water.

Proposed Fragmentation Pathway

The proposed fragmentation of **Enhydrin chlorohydrin** under electrospray ionization (ESI) in positive ion mode is outlined below. The initial precursor ion is expected to be the protonated molecule $[M+H]^+$ or a sodium adduct $[M+Na]^+$. Subsequent fragmentation (MS/MS) would likely proceed through the following steps:

- Initial Loss of Water: Dehydration is a common fragmentation pathway for molecules containing hydroxyl groups.
- Loss of the Ester Side Chains: Sesquiterpene lactones often lose their ester side chains as a primary fragmentation step.
- Cleavage of the Chlorohydrin Moiety: This can occur through various mechanisms, including the loss of HCl or C_2H_4OCl .
- Ring Cleavage: Fragmentation of the core sesquiterpene lactone ring system can lead to characteristic product ions.



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Caption: Proposed fragmentation pathway of Enhydrin chlor

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